

Application Notes and Protocols: Beta-Citraurin in Cosmetic Formulations

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Compound of Interest

Compound Name: *beta-Citraurin*

CAS No.: 650-69-1

Cat. No.: B162417

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Introduction: The Potential of Beta-Citraurin in Advanced Skincare

Beta-citraurin, a C30 apocarotenoid, is a vibrant orange pigment primarily found in the peel of citrus fruits.[1] While its role in imparting a reddish hue to some citrus varieties is well-known, its potential as a bioactive ingredient in cosmetic formulations remains a compelling area of research.[1] As a member of the carotenoid family, **beta-citraurin** shares structural similarities with well-studied compounds like beta-carotene, suggesting a range of beneficial properties for skin health.[2] Carotenoids are renowned for their potent antioxidant capabilities, which are crucial in mitigating the damaging effects of environmental stressors on the skin.[3][4]

The primary mechanism of action for carotenoids in skincare is their ability to neutralize reactive oxygen species (ROS) generated by exposure to ultraviolet (UV) radiation and pollution.[3] This antioxidant activity helps to protect cellular structures from oxidative damage, a key contributor to premature aging.[3] Furthermore, there is evidence that certain carotenoids can modulate inflammatory responses and influence the expression of matrix metalloproteinases (MMPs), enzymes that degrade collagen and elastin in the skin.[5][6]

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the utilization of **beta-citraurin** in cosmetic formulations. It outlines detailed protocols for the extraction, quantification, formulation, and efficacy testing of this promising bioactive compound. Due to the limited specific research on **beta-citraurin's** direct effects on skin cells, this guide will leverage the extensive data available for the closely related and well-researched carotenoid, beta-carotene, as a scientifically-backed proxy for biological activity. This approach allows for the development of robust and validatable testing protocols for **beta-citraurin**.

Physicochemical Properties of Beta-Citraurin

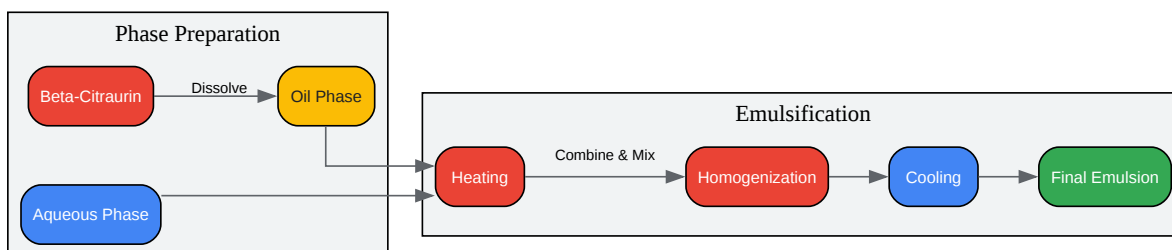
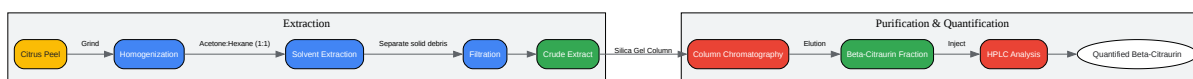
A thorough understanding of **beta-citraurin's** physical and chemical characteristics is fundamental to its successful formulation and delivery.

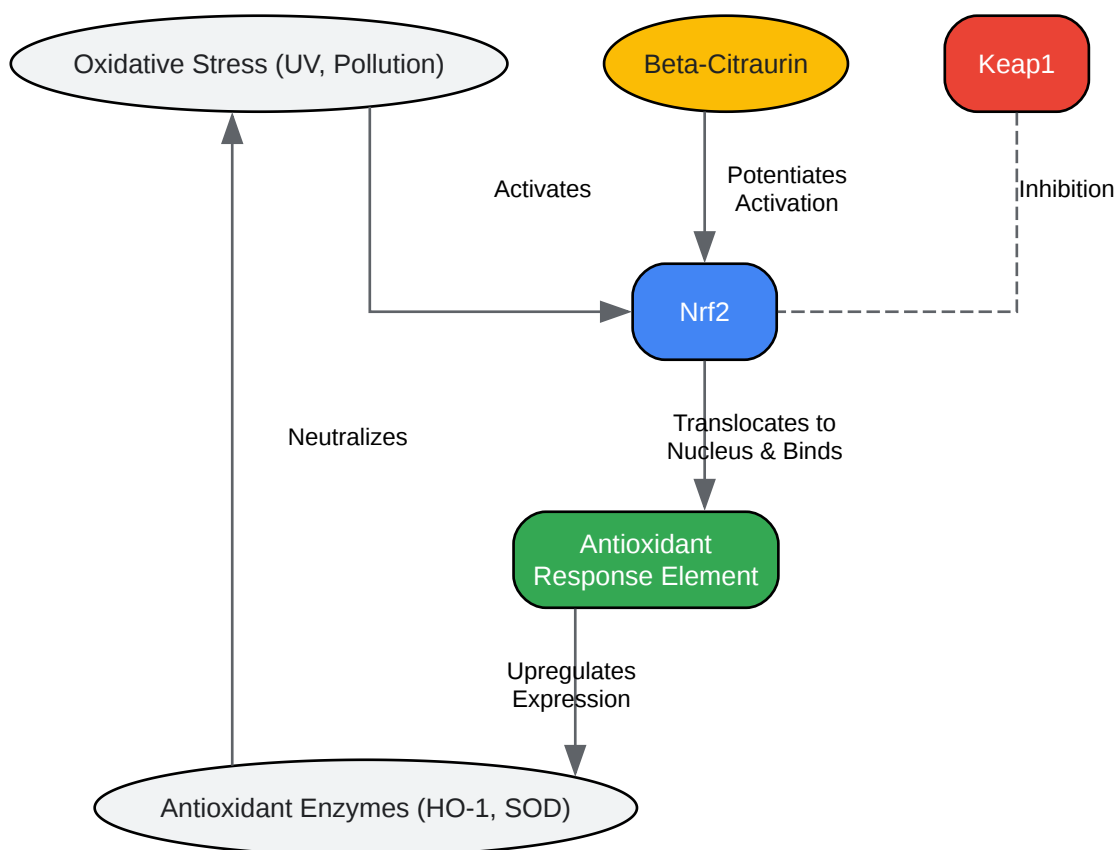
Property	Value	Source
CAS Registry Number	650-69-1	[5]
Molecular Formula	C ₃₀ H ₄₀ O ₂	[5]
Molecular Weight	432.64 g/mol	[5]
Appearance	Thin orange or yellow-colored plates	[5]
Melting Point	147°C	[5]
Solubility	Freely soluble in acetone, ethanol, ether, benzene, and carbon disulfide; Sparingly soluble in petroleum ether.	[5]
Absorption Maxima (in Benzene)	497 nm, 467 nm	[5]

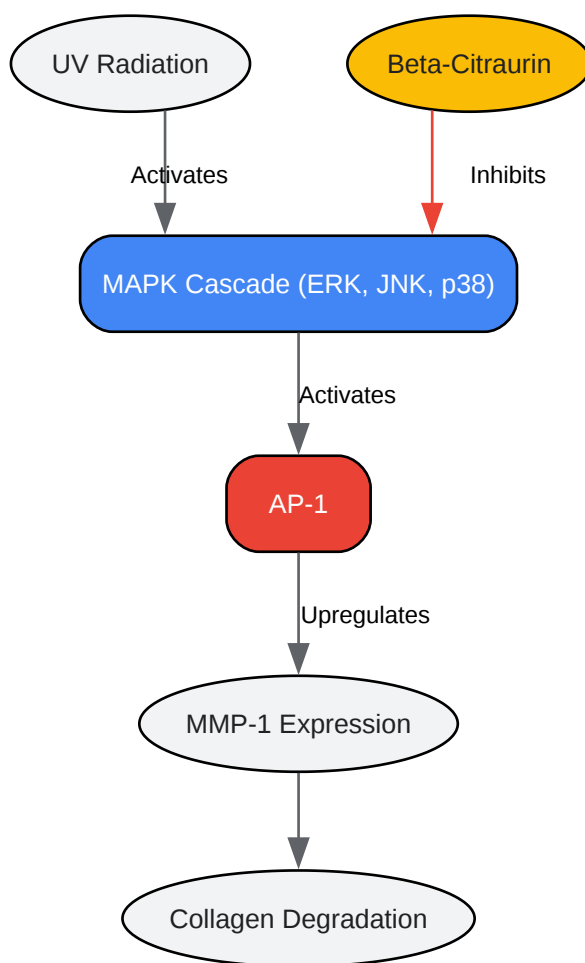
Part 1: Extraction and Quantification of Beta-Citraurin from Citrus Peel

The primary natural source of **beta-citraurin** is the peel of oranges and other citrus fruits.[5] The following protocol details a lab-scale method for its extraction and subsequent quantification.

Experimental Workflow: Extraction and Quantification







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Sources

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